

# Solubility of p-Nitrobenzyl Mesylate in DMSO: A Technical Guide

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This technical guide provides a comprehensive overview of the solubility of **p-Nitrobenzyl mesylate** (PNBM) in dimethyl sulfoxide (DMSO), a crucial parameter for its application in biomedical research, particularly in kinase substrate identification assays. This document collates quantitative data from various suppliers, outlines recommended experimental protocols for dissolution, and presents a visual workflow for the preparation of PNBM stock solutions.

## Physicochemical Properties

**p-Nitrobenzyl mesylate** is a thiol-specific alkylating reagent.<sup>[1]</sup> It is utilized to alkylate thiophosphorylated proteins, creating thiophosphate ester epitopes that can be detected by specific antibodies.<sup>[1]</sup> This technique is instrumental in the identification of direct kinase substrates.<sup>[1][2]</sup>

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>5</sub> S	[1][3]
Molecular Weight	231.23 g/mol	[1][4]
Appearance	White to beige powder/solid	[1][5]
Purity	≥98% to >99%	[1][3]
CAS Number	39628-94-9	[1][4]

## Quantitative Solubility Data in DMSO

The solubility of **p-Nitrobenzyl mesylate** in DMSO has been reported by several commercial suppliers. The values exhibit some variability, which may be attributable to differences in the purity of the compound, the quality and water content of the DMSO used, and the specific experimental conditions for dissolution.

Supplier	Reported Solubility (mg/mL)	Reported Molar Concentration	Notes
Abcam	12 mg/mL (for a 50 mM stock)	100 mM	Prepare a 50 mM (12 mg/ml) stock by dissolving in DMSO and vortexing.
Sigma-Aldrich	2 mg/mL	Not specified	Solution is described as clear. <a href="#">[1]</a> <a href="#">[6]</a>
Selleck Chemicals	46 mg/mL	198.93 mM	Advises using fresh DMSO as moisture can reduce solubility. <a href="#">[2]</a> <a href="#">[7]</a>
MedChemExpress	100 mg/mL	432.47 mM	Recommends the use of ultrasound (sonication) to facilitate dissolution and use of newly opened DMSO. <a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocols for Dissolution in DMSO

While a standardized, universal protocol for determining the maximum solubility is not available, the following best practices can be synthesized from the available data sheets to ensure consistent and effective dissolution of **p-Nitrobenzyl mesylate** in DMSO for the preparation of stock solutions.

Materials:

- **p-Nitrobenzyl mesylate** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath (optional, but recommended for higher concentrations)
- Appropriate personal protective equipment (PPE)

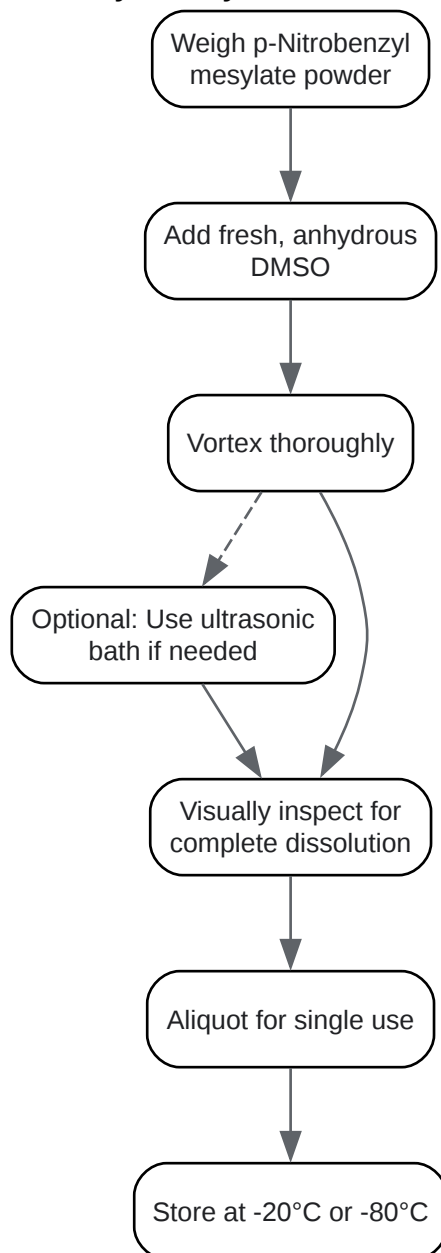
Protocol for Preparation of a 50 mM Stock Solution:

- Calculation: To prepare a 50 mM stock solution, weigh out 12 mg of **p-Nitrobenzyl mesylate** (MW: 231.23 g/mol ).
- Dispensing Solvent: Add 1 mL of fresh, anhydrous DMSO to the solid **p-Nitrobenzyl mesylate**. It is crucial to use fresh DMSO as it is hygroscopic, and absorbed moisture can significantly decrease the solubility of the compound.[2][5]
- Dissolution:
  - Vortexing: Securely cap the vial and vortex thoroughly until the solid is completely dissolved.
  - Ultrasonication: For higher concentrations or if dissolution is slow, place the vial in an ultrasonic bath.[4][5] This can help to break up any aggregates and facilitate dissolution.
- Visual Inspection: Visually inspect the solution to ensure it is clear and free of any particulate matter.[1]
- Storage: For short-term storage, aliquots can be kept at -20°C. For long-term storage, -80°C is recommended for solutions in DMSO, which can be stable for up to 6 months.[5] It is advisable to prepare single-use aliquots to avoid repeated freeze-thaw cycles.

## Workflow for Stock Solution Preparation

The following diagram illustrates the logical workflow for preparing a stock solution of **p-Nitrobenzyl mesylate** in DMSO.

## Workflow for p-Nitrobenzyl Mesylate Stock Solution Preparation



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Caption: Preparation of **p-Nitrobenzyl Mesylate** in DMSO.

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